

Preparation of α -FABP-IN-1 Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: α -FABP-IN-1

Cat. No.: B607964

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Introduction

α -FABP-IN-1 is a potent and selective inhibitor of human adipocyte fatty acid-binding protein (α -FABP), with a reported inhibitory constant (K_i) of less than 1.0 nM.^{[1][2]} It serves as a valuable tool for studying the biological roles of α -FABP and for investigating its potential as a therapeutic target in various diseases. Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results. This document provides detailed protocols for the preparation, storage, and handling of **α -FABP-IN-1** stock solutions.

Chemical Properties

A summary of the key chemical properties of **α -FABP-IN-1** is provided in the table below.

Property	Value
Molecular Weight	515.02 g/mol [1] [2] [3]
Chemical Formula	C29H23CIN2O3S [2] [3]
Appearance	Solid
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)

Recommended Solvents and Storage

For optimal results and stability, it is recommended to use Dimethyl Sulfoxide (DMSO) for the preparation of **a-FABP-IN-1** stock solutions. The following table summarizes the recommended storage conditions.

Solution Type	Solvent	Storage Temperature	Shelf Life
Powder	-	-20°C	3 years
4°C	2 years		
In Solvent	DMSO	-80°C	6 months
-20°C	1 month		

Experimental Protocols

Materials

- **a-FABP-IN-1** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **a-FABP-IN-1** in DMSO.

- Pre-weighing Preparation: Before handling the compound, ensure that all necessary equipment is clean and readily accessible. Wear appropriate PPE.
- Weighing **a-FABP-IN-1**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out the desired amount of **a-FABP-IN-1** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would weigh 5.15 mg of the compound.
- Calculating the Required Volume of DMSO:
 - Use the following formula to calculate the volume of DMSO required: $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - Example Calculation for 1 mg of **a-FABP-IN-1** to make a 10 mM stock solution:
 - Mass = 0.001 g
 - Concentration = 0.010 mol/L
 - Molecular Weight = 515.02 g/mol
 - $\text{Volume (L)} = 0.001 \text{ g} / (0.010 \text{ mol/L} * 515.02 \text{ g/mol}) = 0.000194 \text{ L} = 194 \text{ }\mu\text{L}$
- Dissolving the Compound:
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the weighed **a-FABP-IN-1** powder.

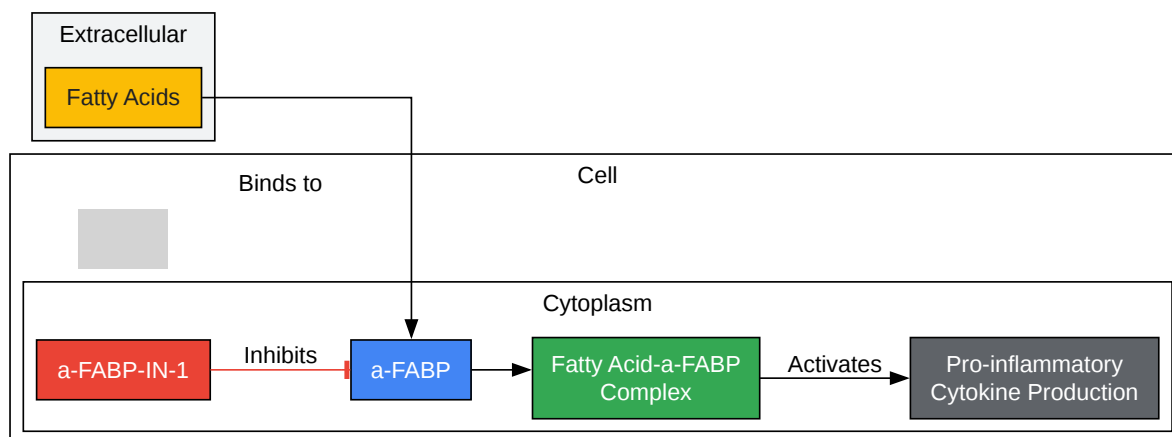
- Cap the tube tightly and vortex thoroughly until the compound is completely dissolved. Gentle warming in a water bath (25-37°C) may be used to aid dissolution if necessary.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Safety and Handling Precautions

- **a-FABP-IN-1** is for research use only.
- It is recommended to handle the compound in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing. In case of contact, wash the affected area immediately with plenty of water.
- Dispose of waste materials according to institutional and local regulations.

Visualizations

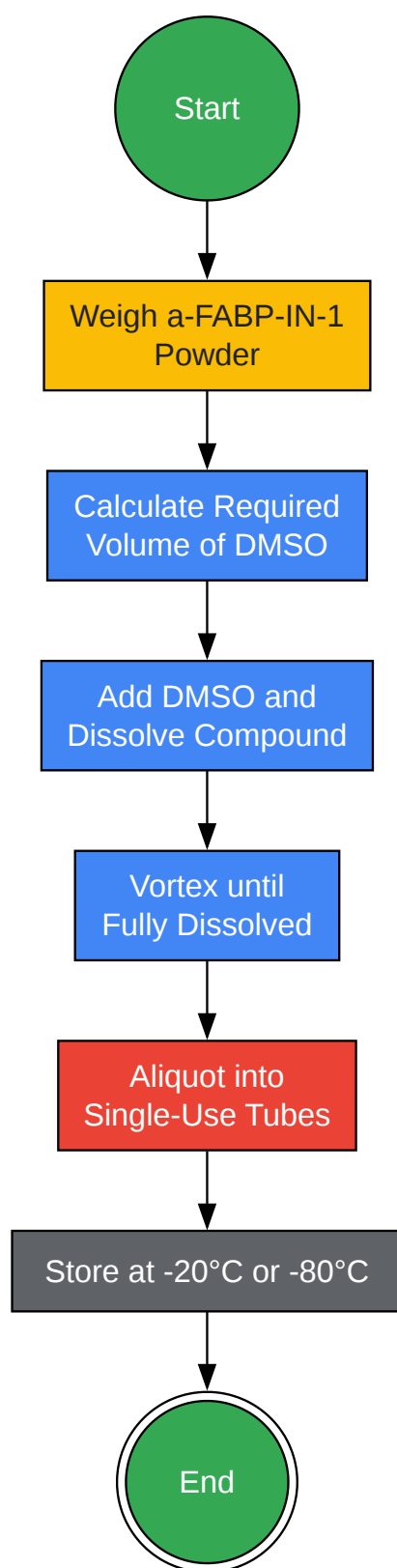
a-FABP Signaling Pathway Inhibition



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Caption: Inhibition of α -FABP by α -FABP-IN-1.

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **a-FABP-IN-1** stock solution.

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References

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